

# O-Desmethyl Quinidine: A Primary Metabolite of Quinidine Explored

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## Compound of Interest

Compound Name: *O*-Desmethyl Quinidine

Cat. No.: B7826320

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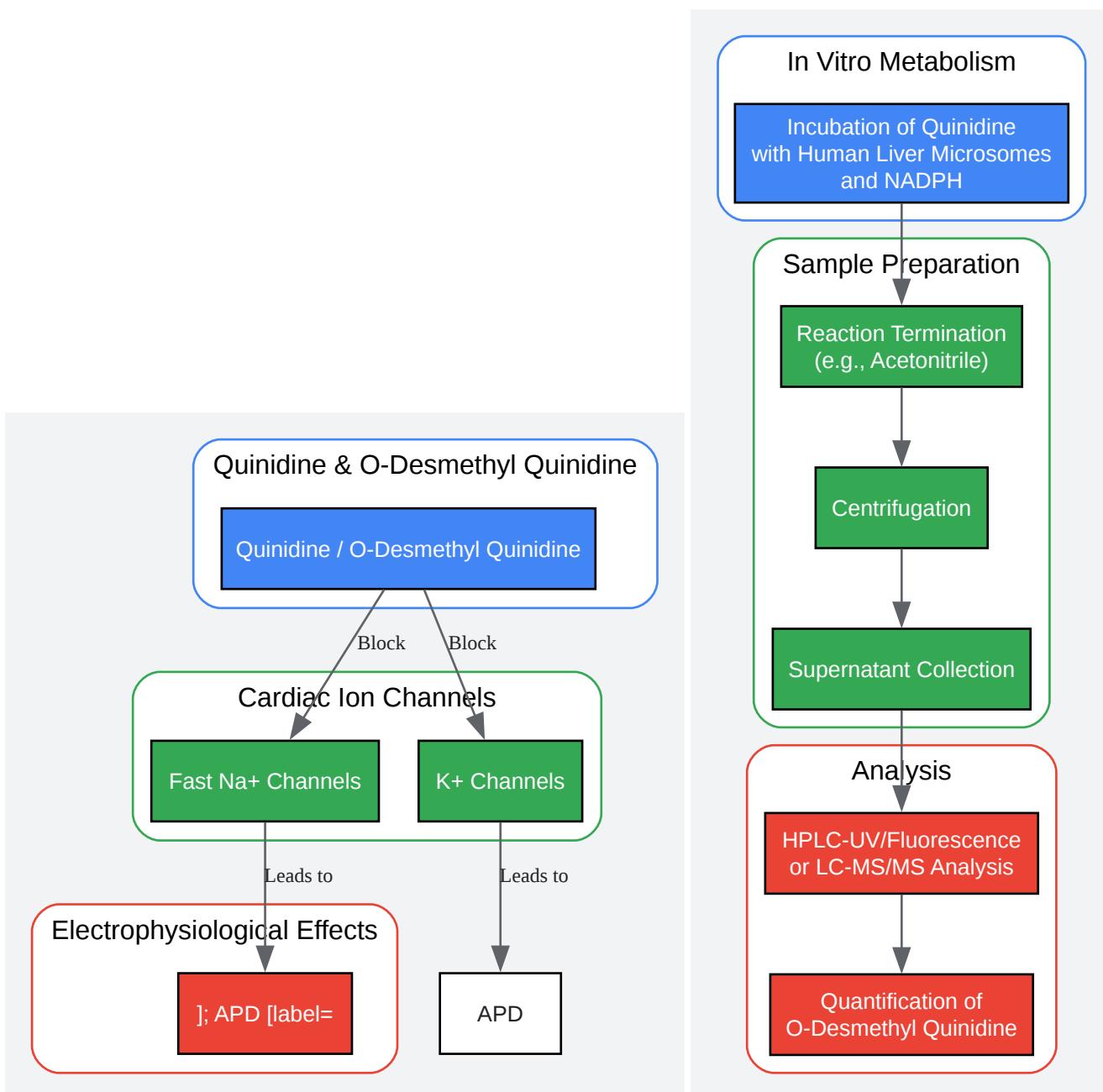
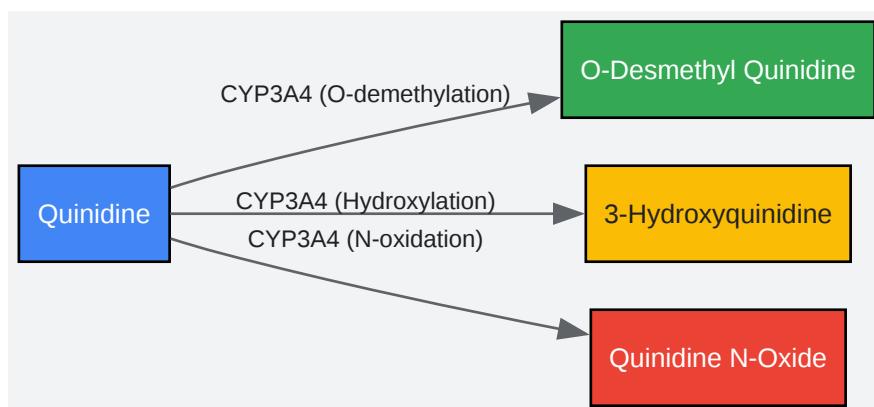
An In-depth Technical Guide for Researchers and Drug Development Professionals

## Introduction

Quinidine, a class Ia antiarrhythmic agent, has long been a cornerstone in the management of cardiac arrhythmias. Its therapeutic and toxic effects are not solely attributable to the parent drug, as its metabolites can also exhibit significant pharmacological activity. Among these, **O-Desmethyl quinidine**, a primary product of quinidine's hepatic metabolism, has garnered attention for its own antiarrhythmic properties. This technical guide provides a comprehensive overview of **O-Desmethyl quinidine**, focusing on its metabolic generation, pharmacological profile, and the experimental methodologies used for its characterization. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and cardiovascular pharmacology.

## Metabolic Pathway of Quinidine to O-Desmethyl Quinidine

Quinidine undergoes extensive hepatic metabolism, primarily mediated by the cytochrome P450 enzyme system. The principal enzyme responsible for the biotransformation of quinidine is CYP3A4.<sup>[1]</sup> This metabolic process yields several metabolites, including the pharmacologically active 3-hydroxyquinidine and quinidine N-oxide, as well as **O-Desmethyl quinidine**. The formation of **O-Desmethyl quinidine** occurs via O-demethylation, a common metabolic reaction for compounds containing methoxy groups.



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## References

- 1. In vitro metabolism of quinidine: the (3S)-3-hydroxylation of quinidine is a specific marker reaction for cytochrome P-4503A4 activity in human liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
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